

# Personal protective equipment for handling SRT 1720 monohydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SRT 1720 monohydrochloride

Cat. No.: B1662792

[Get Quote](#)

## Essential Safety and Handling Guide for SRT 1720 Monohydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **SRT 1720 monohydrochloride** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and maintaining the integrity of your research. Given that the full toxicological profile of this compound may not be completely understood, a cautious and proactive approach to safety is paramount.

### Immediate Safety and Hazard Information

**SRT 1720 monohydrochloride** is a selective and potent activator of SIRT1.<sup>[1][2][3]</sup> While specific hazard data is limited, it should be handled as a potentially hazardous substance. Key immediate concerns include:

- **Irritation:** May cause skin and serious eye irritation.
- **Unknown Toxicity:** The full toxicological properties have not been thoroughly investigated. Assume the compound could be harmful if inhaled, ingested, or absorbed through the skin.

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **SRT 1720 monohydrochloride**.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Not generally required for small quantities	Use a certified chemical fume hood to avoid generating dust or aerosols. If a fume hood is not available or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

## Operational Plan: Safe Handling and Storage

Designated Area: All handling of **SRT 1720 monohydrochloride**, including weighing and solution preparation, should be conducted in a designated area, preferably within a certified chemical fume hood to prevent inhalation of any dust particles.<sup>[4]</sup>

Weighing:

- Ensure the balance is inside a chemical fume hood or a ventilated balance enclosure.
- Handle the solid compound carefully to avoid creating dust.
- Use appropriate tools (e.g., spatulas) to transfer the powder.

#### Solution Preparation:

- Slowly add the solvent to the vial containing the **SRT 1720 monohydrochloride** powder to prevent splashing.<sup>[4]</sup>
- Consult the solubility data to prepare solutions of the desired concentration.

Solvent	Solubility	Source(s)
DMSO	10 mg/mL	<sup>[1]</sup>
DMF	1 mg/mL	<sup>[1]</sup>
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	<sup>[1]</sup>

#### Storage:

- Store the solid compound at -20°C.
- Store stock solutions at -20°C or -80°C for long-term stability.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.[5]
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.[5][6] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spills	Alert others in the area. Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand).[4] Carefully scoop the material into a sealed, labeled hazardous waste container. Clean the spill area with a suitable solvent followed by soap and water.
Large Spills	Evacuate the area immediately. Alert your institution's emergency response team.[4]

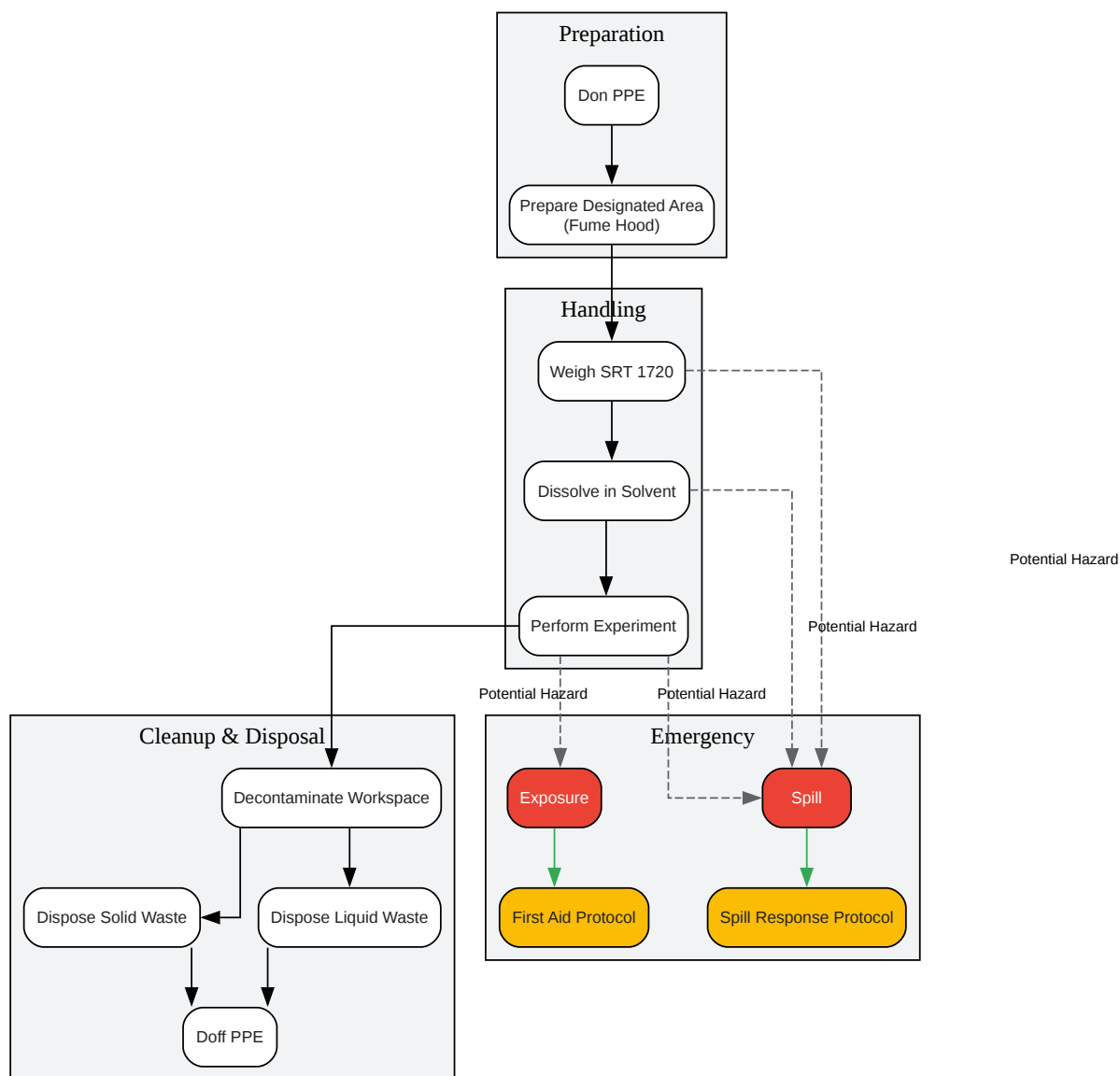
## Disposal Plan

All waste contaminated with **SRT 1720 monohydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste (e.g., contaminated gloves, pipette tips, vials) in a designated, sealed, and clearly labeled hazardous waste container.[4]
- Liquid Waste: Collect all liquid waste containing **SRT 1720 monohydrochloride** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.[4]

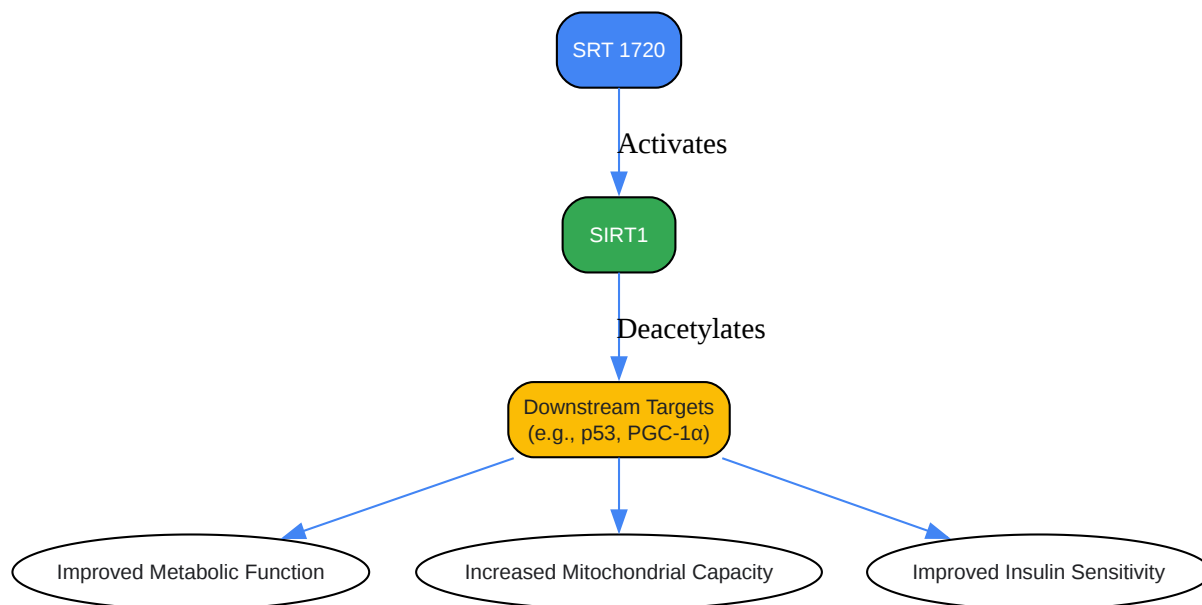
- Disposal: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Workflow and Signaling Pathway Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **SRT 1720 Monohydrochloride**.



[Click to download full resolution via product page](#)

Caption: Simplified Signaling Pathway of SRT 1720 via SIRT1 Activation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SRT1720 hydrochloride | SIRT1 activator | Probechem Biochemicals [probechem.com]
- 4. benchchem.com [benchchem.com]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]

- To cite this document: BenchChem. [Personal protective equipment for handling SRT 1720 monohydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662792#personal-protective-equipment-for-handling-srt-1720-monohydrochloride\]](https://www.benchchem.com/product/b1662792#personal-protective-equipment-for-handling-srt-1720-monohydrochloride)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)